

Technical Guide: 4-(2-Methoxy-2-oxoethyl)benzoic Acid[1]

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Compound of Interest

Compound Name: 4-(2-Methoxy-2-oxoethyl)benzoic acid

CAS No.: 87524-66-1

Cat. No.: B2517059

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Executive Summary

4-(2-Methoxy-2-oxoethyl)benzoic acid (CAS: 87524-66-1) is a bifunctional aromatic intermediate characterized by the presence of two distinct carbonyl functionalities: a free aromatic carboxylic acid and an aliphatic methyl ester.[1][2][3] This structural duality allows for orthogonal functionalization, making the compound an invaluable scaffold in the synthesis of peptidomimetics, antibody-drug conjugates (ADCs), and complex pharmaceutical intermediates.

This guide analyzes the compound's physicochemical properties, outlines selective synthetic protocols, and details its reactivity profile for researchers in drug discovery.

Chemical Identity & Structural Characterization[4][5]

The molecule consists of a benzene ring substituted at the para positions with a carboxylic acid group and a methyl acetate moiety.

Attribute	Detail
IUPAC Name	4-(2-Methoxy-2-oxoethyl)benzoic acid
Synonyms	Methyl 4-carboxyphenylacetate; 4-(Methoxycarbonylmethyl)benzoic acid
CAS Registry Number	87524-66-1
Molecular Formula	C ₁₀ H ₁₀ O ₄
Molecular Weight	194.19 g/mol
SMILES	<chem>COC(=O)CC1=CC=C(C=C1)C(=O)O</chem>
Structure	HOOC–Ph–CH ₂ –COOCH ₃

Spectroscopic Profile (Predicted)

- ¹H NMR (DMSO-d₆, 400 MHz):
 - δ 12.90 (s, 1H, –COOH, broad exchangeable)
 - δ 7.90 (d, J = 8.2 Hz, 2H, Ar-Hortho to COOH)
 - δ 7.40 (d, J = 8.2 Hz, 2H, Ar-Hmeta to COOH)
 - δ 3.80 (s, 2H, Ar–CH₂–CO)
 - δ 3.60 (s, 3H, –OCH₃)
- IR Spectrum: Distinct carbonyl stretches for the ester (~1735 cm⁻¹) and the conjugated acid (~1690 cm⁻¹).

Synthetic Pathways

The synthesis of **4-(2-Methoxy-2-oxoethyl)benzoic acid** relies on distinguishing the reactivity between the aliphatic and aromatic carboxyl groups.

Method A: Selective Fischer Esterification (Preferred)

The most robust route involves the selective esterification of 4-carboxyphenylacetic acid (Homoterephthalic acid). The aliphatic carboxylic acid is less stabilized by resonance than the aromatic benzoic acid, making the aliphatic carbonyl carbon more electrophilic and kinetically faster to esterify under mild acidic conditions.

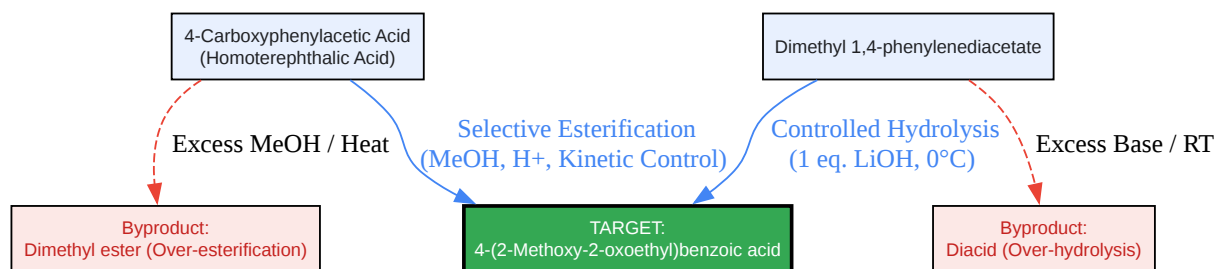
- Precursor: 4-Carboxyphenylacetic acid.
- Reagents: Methanol (1.05 eq), catalytic H_2SO_4 or p-TsOH.
- Conditions: Reflux in dichloromethane or ether (non-polar solvent favors the more reactive aliphatic site over the aromatic site compared to neat methanol).
- Mechanism: Kinetic control exploits the higher reactivity of the non-conjugated acetic acid moiety.

Method B: Selective Hydrolysis

Starting from the diester (Dimethyl 1,4-phenylenediacetate), controlled hydrolysis can yield the mono-acid.

- Precursor: Dimethyl 1,4-phenylenediacetate.
- Reagents: 1 equivalent of LiOH or NaOH.
- Solvent: THF/Water (1:1).
- Selectivity: The aliphatic ester is generally more susceptible to nucleophilic attack (hydrolysis) than the electron-rich aromatic ester. However, this route requires strict stoichiometric control to prevent over-hydrolysis to the diacid.

Synthesis Workflow Diagram



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Caption: Kinetic control allows for the selective isolation of the mono-ester/mono-acid target from either the diacid or diester precursor.

Reactivity Profile & Orthogonal Protection

The utility of **4-(2-Methoxy-2-oxoethyl)benzoic acid** lies in its ability to undergo orthogonal reactions.

Orthogonality of Carbonyls

- Aromatic Acid (–COOH): Can be activated (using EDC/NHS, HATU, or SOCl₂) to form amides or esters without affecting the aliphatic methyl ester. This is crucial for attaching the molecule to amines or resins in solid-phase synthesis.
- Aliphatic Ester (–COOMe): Stable to acidic activation conditions used for the aromatic acid. It can be selectively hydrolyzed later using mild base (LiOH) or reduced to an alcohol (LiBH₄) or aldehyde (DIBAL-H) after the aromatic acid has been derivatized.

C-H Acidity (Benzylic Position)

The methylene group (–CH₂–) is flanked by an aromatic ring and a carbonyl group, making these protons significantly acidic (pK_a ~20).

- Risk: Strong bases (e.g., NaH, LDA) can deprotonate this position, leading to condensation side reactions or racemization if chiral centers were introduced nearby.

- Opportunity: This acidity allows for alkylation at the alpha-position if modification of the linker chain is desired.

Experimental Protocol: Selective Esterification

Objective: Synthesis of **4-(2-Methoxy-2-oxoethyl)benzoic acid** from 4-carboxyphenylacetic acid.

- Preparation: Dissolve 4-carboxyphenylacetic acid (10.0 mmol) in anhydrous Dichloromethane (DCM) (50 mL).
- Addition: Add Methanol (12.0 mmol, 1.2 eq) and a catalytic amount of p-Toluenesulfonic acid (p-TsOH) (0.5 mmol).
 - Note: Limiting methanol and using a non-polar solvent like DCM slows down the reaction, enhancing selectivity for the faster-reacting aliphatic acid.
- Reaction: Reflux the mixture under nitrogen for 4–6 hours. Monitor by TLC (System: Hexane/EtOAc with 1% Acetic Acid).
- Workup:
 - Cool to room temperature.
 - Wash with water (2 x 20 mL) to remove unreacted methanol and catalyst.
 - Extract the organic layer with saturated NaHCO₃ solution. Caution: The product (acid) and starting material (diacid) will both extract into the aqueous base.
 - Acidify the aqueous extract carefully to pH ~4. The mono-ester typically precipitates out or can be extracted back into EtOAc, while the more polar diacid may remain in the aqueous phase or precipitate at a lower pH.
- Purification: Recrystallize from EtOAc/Hexane to yield the white solid.

Applications in Drug Discovery

Linker Chemistry (PROTACs & ADCs)

This molecule serves as a "short" rigid linker. The aromatic ring provides structural rigidity, while the methylene unit imparts a degree of rotational freedom, allowing connected ligands to orient correctly in binding pockets.

Peptidomimetics

The structure mimics the side chain of phenylalanine but with an extended carboxylate terminus. It is used to introduce p-substituted phenylalanine analogs into peptide chains, often to probe the depth of hydrophobic pockets in receptor binding sites.

Solid-Phase Synthesis

The free acid allows for loading onto resins (e.g., Wang resin or Rink Amide resin), leaving the methyl ester exposed for subsequent solution-phase modification or on-resin hydrolysis and extension.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 13816144, **4-(2-Methoxy-2-oxoethyl)benzoic acid**. Retrieved from [\[Link\]](#)

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Sources

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